

Application Note & Protocol: Synthesis of Isotopically Labeled N-Nitroso Abemaciclib Internal Standard

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Compound of Interest

Compound Name: *N*-Nitroso Abemaciclib

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Abstract

This document provides a detailed protocol for the synthesis of an isotopically labeled **N-Nitroso Abemaciclib** internal standard. **N-Nitroso Abemaciclib** is a potential impurity in the manufacturing of Abemaciclib, a cyclin-dependent kinase 4 and 6 (CDK4/6) inhibitor used in the treatment of breast cancer.^{[1][2]} The synthesis of a stable isotope-labeled internal standard is crucial for the accurate quantification of the corresponding unlabeled nitrosamine impurity in drug substances and products by mass spectrometry. This protocol outlines a synthetic route involving the N-nitrosation of an isotopically labeled Abemaciclib precursor.

Introduction

Abemaciclib is an orally administered inhibitor of CDK4 and CDK6, which are critical drivers of cell cycle progression.^{[1][3]} During the synthesis of Abemaciclib or upon storage, there is a potential for the formation of N-nitroso impurities, such as **N-Nitroso Abemaciclib**.^{[4][5][6]}

Regulatory agencies require strict control and monitoring of these potentially genotoxic impurities.

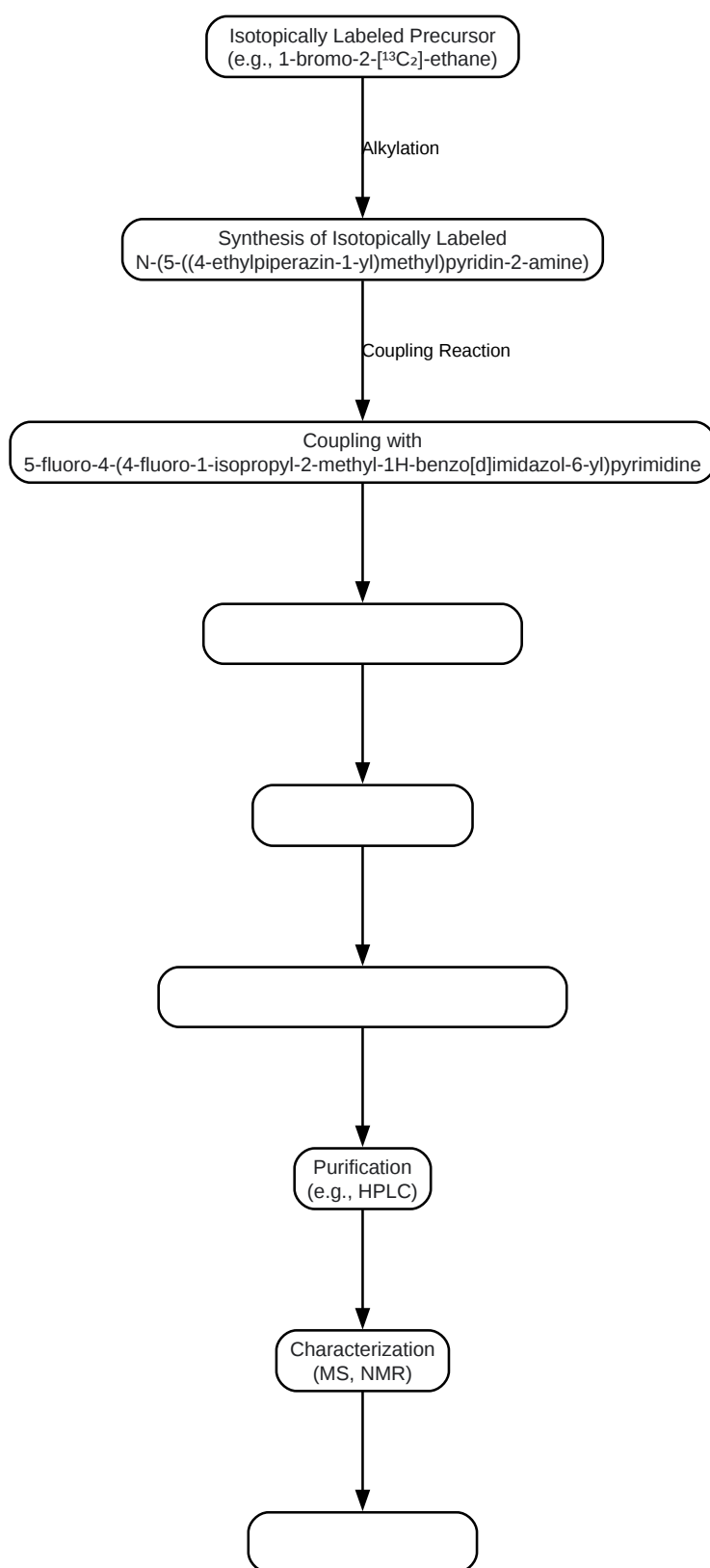
The use of a stable isotope-labeled internal standard in analytical methods, such as Liquid Chromatography-Mass Spectrometry (LC-MS), is the gold standard for achieving high accuracy and precision in quantitation.^[7] This protocol describes a method for the preparation of an isotopically labeled **N-Nitroso Abemaciclib**, which can serve as such an internal standard.

Synthetic Strategy

The proposed synthesis involves two key stages:

- **Synthesis of Isotopically Labeled Abemaciclib:** This involves introducing a stable isotope label (e.g., ^{13}C , ^{15}N , or D) into the Abemaciclib molecule. A common strategy is to incorporate the label in the N-ethylpiperazine moiety, for example, by using an isotopically labeled ethyl halide.
- **N-Nitrosation:** The isotopically labeled Abemaciclib is then subjected to a nitrosation reaction to form the desired **N-Nitroso Abemaciclib** internal standard. The nitrosation targets the secondary amine on the 2-aminopyridine ring.^{[4][6]}

Logical Workflow for Synthesis



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Caption: Synthetic workflow for isotopically labeled **N-Nitroso Abemaciclib**.

Experimental Protocol

Safety Precautions: N-nitroso compounds are potent carcinogens and should be handled with extreme care in a well-ventilated fume hood using appropriate personal protective equipment (PPE), including gloves and safety glasses. All waste should be disposed of according to institutional guidelines for hazardous materials.

Materials and Reagents

Reagent	Supplier	Purity/Grade
Abemaciclib (or a suitable precursor for labeling)	Various	>98%
Isotopically labeled sodium nitrite ($\text{Na}^{15}\text{NO}_2$) or other nitrosating agents	Various	>99 atom %
Acetic acid	Sigma-Aldrich	Glacial
Dichloromethane (DCM)	Fisher Chemical	HPLC Grade
Sodium bicarbonate	Acros Organics	Reagent Grade
Anhydrous sodium sulfate	VWR Chemicals	ACS Grade
Solvents for HPLC purification (e.g., acetonitrile, water, formic acid)	VWR Chemicals	HPLC Grade

Synthesis of Isotopically Labeled N-Nitroso Abemaciclib

This protocol assumes the availability of isotopically labeled Abemaciclib. If starting from an earlier precursor, the labeling step should be performed first. Here, we will focus on the N-nitrosation of pre-labeled Abemaciclib.

- **Dissolution:** Dissolve isotopically labeled Abemaciclib (100 mg, 1 equivalent) in a suitable solvent mixture, such as dichloromethane (5 mL) and glacial acetic acid (2 mL), in a round-bottom flask equipped with a magnetic stir bar.
- **Cooling:** Cool the reaction mixture to 0 °C in an ice bath.

- **Nitrosating Agent Addition:** In a separate vial, dissolve isotopically labeled sodium nitrite (e.g., $\text{Na}^{15}\text{NO}_2$) (1.2 equivalents) in a minimal amount of water. Add this solution dropwise to the cooled Abemaciclib solution over a period of 15 minutes.
- **Reaction:** Stir the reaction mixture at 0 °C for 1 hour, then allow it to warm to room temperature and stir for an additional 3-4 hours. Monitor the reaction progress by LC-MS.
- **Quenching:** Once the reaction is complete, carefully quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate until the effervescence ceases and the pH is neutral to slightly basic.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3 x 10 mL).
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude isotopically labeled **N-Nitroso Abemaciclib**.

Purification

Purify the crude product by preparative High-Performance Liquid Chromatography (HPLC) using a suitable C18 column and a gradient of acetonitrile in water with 0.1% formic acid. Collect the fractions containing the desired product and lyophilize to obtain the pure isotopically labeled **N-Nitroso Abemaciclib**.

Characterization

Characterize the final product to confirm its identity, purity, and isotopic incorporation.

Analytical Technique	Expected Results
Mass Spectrometry (MS)	The molecular ion peak should correspond to the calculated mass of the isotopically labeled N-Nitroso Abemaciclib. For example, with a ^{15}N label on the nitroso group, the mass will be shifted by +1 Da compared to the unlabeled N-Nitroso Abemaciclib. High-resolution mass spectrometry (HRMS) should be used for accurate mass determination.
Nuclear Magnetic Resonance (NMR)	^1H and ^{13}C NMR spectra should be consistent with the structure of N-Nitroso Abemaciclib. The isotopic labeling may result in characteristic changes in the spectra (e.g., splitting patterns or the absence of signals).
High-Performance Liquid Chromatography (HPLC)	Purity should be $\geq 95\%$ as determined by peak area.

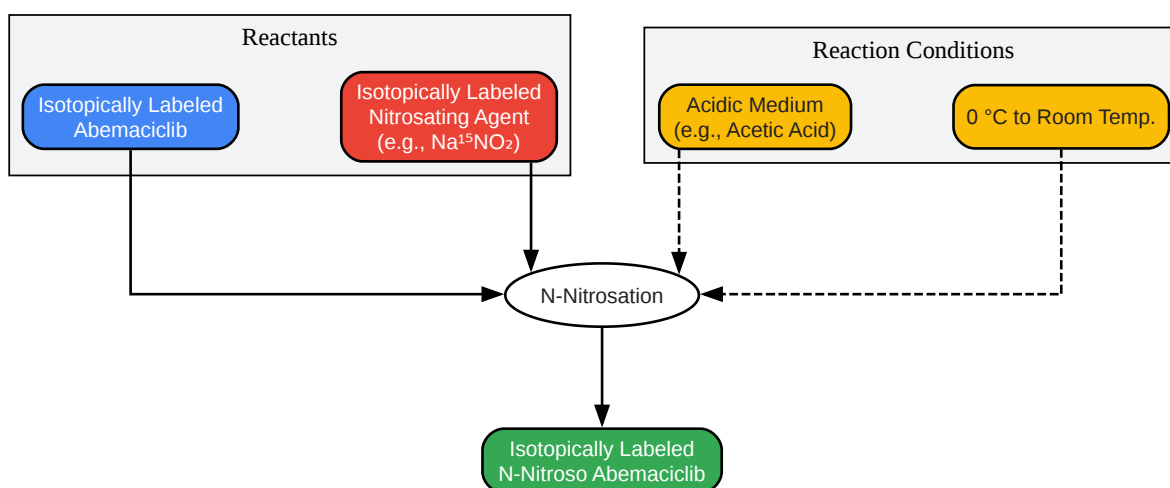
Data Presentation

The following table summarizes the key quantitative data for the synthesis.

Parameter	Value
Starting Material (Labeled Abemaciclib)	100 mg
Molar Mass of Labeled Abemaciclib	Dependent on the isotopic label used
Molar Mass of Labeled N-Nitroso Abemaciclib	Dependent on the isotopic labels used
Yield (after purification)	Typically 40-60%
Chemical Purity (by HPLC)	$\geq 95\%$
Isotopic Purity	>99 atom %

Signaling Pathway and Experimental Workflow Diagrams

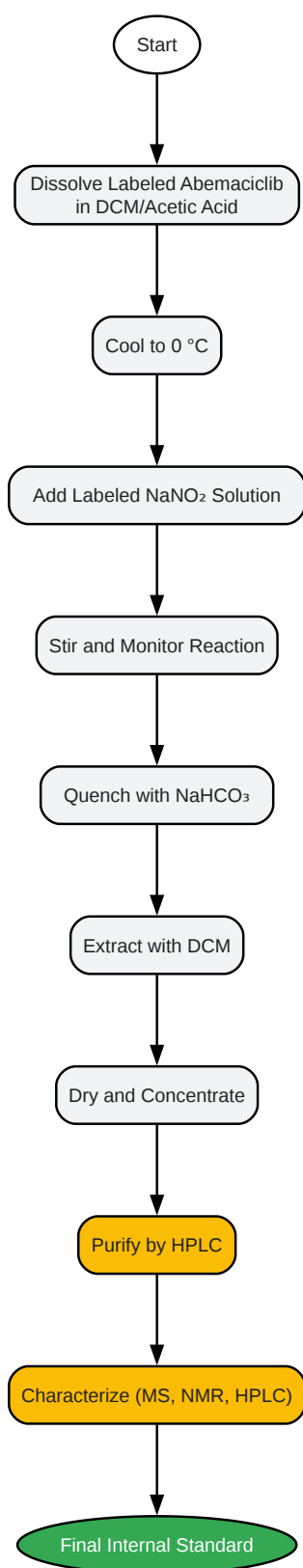
N-Nitrosation Reaction Pathway



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Caption: Diagram of the N-nitrosation reaction.

Experimental Workflow



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Caption: Step-by-step experimental workflow.

Conclusion

This protocol provides a comprehensive guide for the synthesis of an isotopically labeled **N-Nitroso Abemaciclib** internal standard. The successful synthesis and characterization of this standard will enable accurate and reliable quantification of the corresponding nitrosamine impurity in Abemaciclib drug substance and product, ensuring patient safety and regulatory compliance. Researchers should adapt this protocol based on the specific isotopic label and available starting materials.

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